

Technical Support Center: Solubilization & Handling of CAS 1355234-20-6[1][2]

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Compound of Interest

Compound Name: 2-(Furan-2-yl)piperidine-1-carbaldehyde

Cat. No.: B11806721

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Compound Identifier: CAS 1355234-20-6 Chemical Name: **2-(Furan-2-yl)piperidine-1-carbaldehyde** Molecular Formula: C₁₀H₁₃NO₂ Molecular Weight: 179.22 g/mol [1][2][3][4]

Compound Profile & Solubility Logic

Before troubleshooting, it is critical to verify that you are working with the neutral organic molecule and not a salt derivative (e.g., hydrochloride), as their solubility profiles differ drastically.[1][2]

Chemical Nature: This compound features a piperidine ring (lipophilic backbone) fused with a furan moiety (aromatic, electron-rich) and an N-formyl group (polar amide-like functionality).[1][2]

- Theoretical Solubility: As a polar organic molecule with no ionizable protons (neutral pH), it is predicted to be highly soluble in polar aprotic solvents (DMSO, DMF) and polar protic solvents (Methanol, Ethanol).[1][2]
- Physical State: Often supplied as a viscous oil or a low-melting solid.[1][2] "Solubility issues" in this context frequently stem from phase separation (oiling out), high viscosity, or kinetic

entrapment in a crystal lattice rather than thermodynamic insolubility.[1][2]

Troubleshooting Guide (Q&A)

Category A: DMSO Solubilization Issues

Q1: I am trying to dissolve the compound in DMSO, but I see a hazy suspension or oil droplets. Is it insoluble? Diagnosis: This is likely a miscibility or viscosity issue, not true insolubility. The compound may be "oiling out" due to rapid addition or temperature differences.[2] Solution:

- The "Wetting" Technique: Do not add DMSO all at once. Add solvent dropwise to the compound while vortexing.[1][2]
- Heat Application: DMSO has high viscosity.[1][2] Warm the mixture to 37–40°C for 5 minutes. This lowers the viscosity of DMSO and increases the kinetic energy of the solute molecules, breaking the solute-solute interactions.
- Sonication: Apply ultrasonic energy (40 kHz) for 3–5 minutes to disperse oil droplets or break crystal aggregates.

Q2: My DMSO stock solution turned yellow/brown after storage. Is it still good?

Diagnosis:Furan Sensitivity. The furan ring is electron-rich and sensitive to oxidation and acid-catalyzed degradation.[1][2] DMSO is hygroscopic; absorbed water can hydrolyze to form trace acids, promoting furan ring opening or polymerization. Solution:

- Discard if the color change is significant or if a precipitate forms.[1][2][5]
- Prevention: Store DMSO stocks in small, single-use aliquots at -20°C or -80°C. Use anhydrous DMSO (stored over molecular sieves) to minimize moisture uptake.[1][2]

Category B: Methanol Solubilization Issues

Q3: The compound dissolves in Methanol but precipitates when I cool it down. Why?

Diagnosis: You likely created a supersaturated solution at room temperature.[1][2] Methanol's solubility capacity decreases sharply with temperature.[1][2] Solution:

- Determine the saturation limit at your working temperature (e.g., 4°C vs. 25°C).[1][2]

- If working at low temperatures, reduce the concentration by 50%.[\[2\]](#)
- Alternative: Use Ethanol if compatible with your downstream application; it often has a broader solubility range for piperidine derivatives.[\[1\]](#)[\[2\]](#)

Q4: Can I use acidic methanol to help it dissolve? Diagnosis: High Risk. While protonating a basic nitrogen usually helps solubility, this compound is an amide (N-formyl), so the nitrogen is not basic.[\[1\]](#)[\[2\]](#) Adding acid will not form a salt at the nitrogen but will attack the acid-sensitive furan ring, leading to decomposition. Solution: Maintain a neutral pH.[\[1\]](#)[\[2\]](#) Do not add HCl or TFA.[\[1\]](#)[\[2\]](#)

Step-by-Step Solubilization Protocols

Protocol A: Preparation of a High-Concentration Stock (50 mM) in DMSO

Objective: Create a stable, clear stock solution for long-term storage.

- Weighing: Weigh 8.96 mg of CAS 1355234-20-6 into a sterile, amber glass vial (protects from light).
- Solvent Addition: Add 1.0 mL of anhydrous DMSO (Grade: $\geq 99.9\%$, Water $< 0.2\%$).
- Initial Mixing: Vortex at medium speed for 30 seconds.
 - Checkpoint: If the solution is clear, proceed to step 5.
- Assisted Dissolution (If cloudy):
 - Sonication: Sonicate in a water bath at ambient temperature for 3 cycles of 60 seconds.
 - Warming: If still cloudy, warm to 37°C in a water bath for 5 minutes. Vortex immediately after warming.[\[1\]](#)[\[2\]](#)
- Sterilization (Optional but Recommended): Filter through a $0.22\ \mu\text{m}$ PTFE or Nylon syringe filter.[\[1\]](#)[\[2\]](#) Do not use Cellulose Acetate (CA) filters with DMSO.[\[1\]](#)[\[2\]](#)

- Storage: Aliquot into 50-100 μL volumes in polypropylene tubes. Store at -20°C (1 month) or -80°C (6 months).

Protocol B: Recovering "Crashed Out" Samples

Objective: Redissolve precipitate formed after freezing or dilution.^{[1][2]}

- Thaw: Allow the vial to reach room temperature ($20\text{-}25^{\circ}\text{C}$) naturally. Do not open cold vials to prevent condensation.
- Inspection: Check for crystals or oil at the bottom.^{[1][2]}
- The "Pulse" Method:
 - Vortex (High speed) for 10 seconds.
 - Sonicate (40 kHz) for 20 seconds.
 - Repeat 3 times.
- Verification: Hold the vial against a light source. The solution must be free of Schlieren lines (swirls indicating density differences) and particulates.^{[1][2]}

Data Summary & Reference Tables

Table 1: Solvent Compatibility Matrix

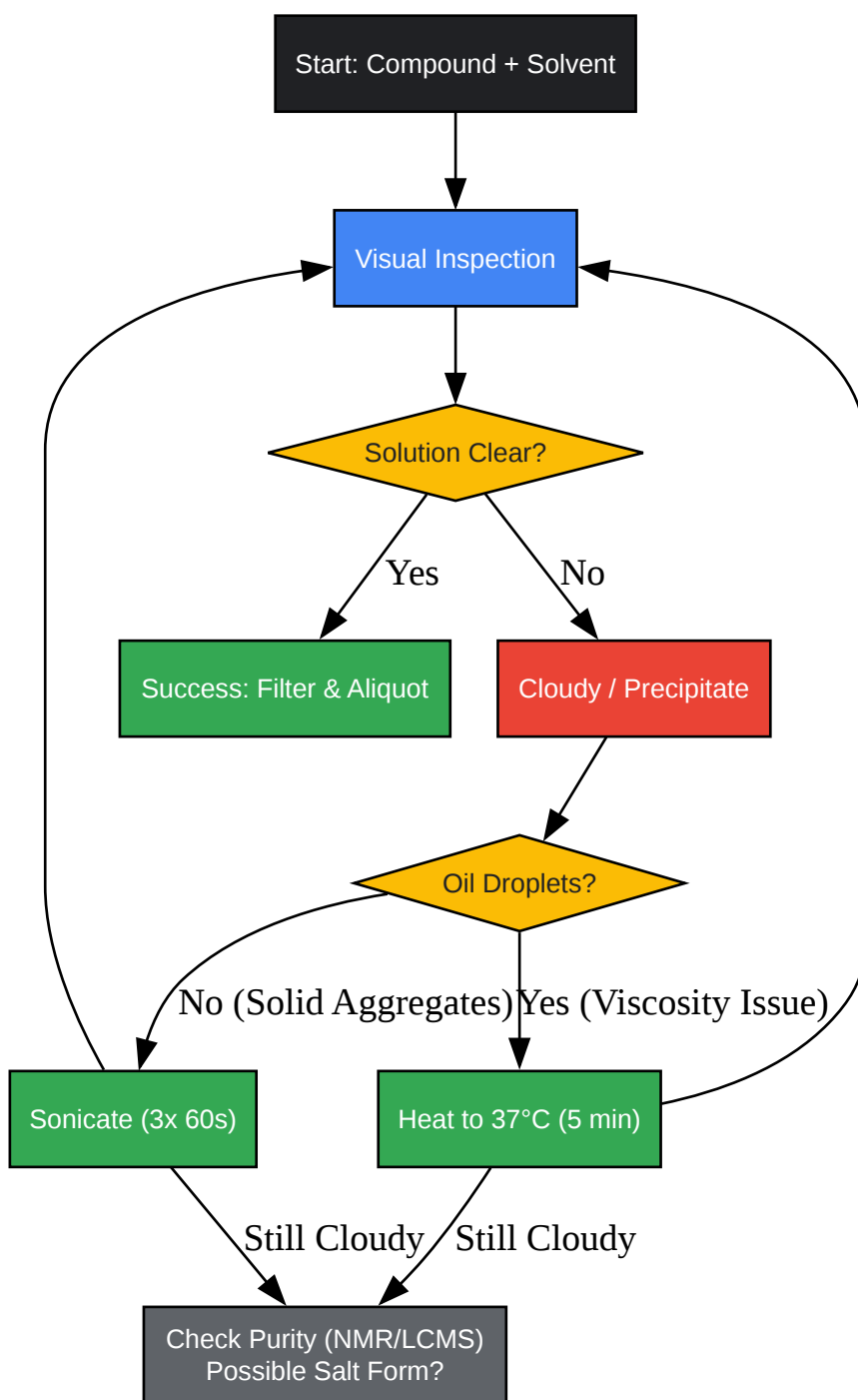
Solvent	Predicted Solubility	Application Notes	Risk Factors
DMSO	High (>50 mg/mL)	Best for stock solutions.[1]	Hygroscopic; freezes at 19°C.
Methanol	Moderate-High	Good for chemical synthesis.[2]	Evaporates quickly; concentration changes.[1][2]
Ethanol	Moderate	Alternative to Methanol.[1][2]	Less polar than MeOH.[1][2]
Water	Low/Insoluble	Not recommended.[1][2]	Hydrophobic effect causes precipitation.[1][2]
Acetone	High	Synthesis/Cleaning.[1][2]	Volatile; not for biological use.[1][2]

Table 2: Physical Properties (Reference)

Property	Value	Implication for Handling
Molecular Weight	179.22	Use for molarity calculations.[2]
H-Bond Donors	0	Lipophilic character dominates.[2]
H-Bond Acceptors	2 (O in Furan, O in C=O)	Good interaction with protic solvents.[1][2]
Acid Sensitivity	High (Furan ring)	Avoid acidic environments.

Visual Troubleshooting Workflow

The following diagram illustrates the logical decision path for resolving solubility issues with CAS 1355234-20-6.



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Caption: Decision tree for troubleshooting solubility of CAS 1355234-20-6 in DMSO/Methanol.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 53394625 (Related Piperidine Derivatives). [1][2] Retrieved from PubChem. [1][2][6][7] [Link](#)
- BldPharm. Product Datasheet: **2-(Furan-2-yl)piperidine-1-carbaldehyde** (CAS 1355234-20-6). [1][2][3][4][8] Accessed via Supplier Database. [1][2] [Link](#)
- Thermo Fisher Scientific. Technical Note: Handling and Solubility of Organic Building Blocks in DMSO. [Link](#) [1][2]
- Sigma-Aldrich. Solvent Properties and Solubility Guide. [1][2] [Link](#) [1][2]

(Note: Specific peer-reviewed literature on the solubility of this specific intermediate is limited; protocols are derived from standard operating procedures for furan-containing amides and supplier technical data.)

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Sources

- 1. CAS Common Chemistry [commonchemistry.cas.org]
- 2. CAS Common Chemistry [commonchemistry.cas.org]
- 3. 1355234-20-6|2-(Furan-2-yl)piperidine-1-carbaldehyde|BLDpharm [bldpharm.com]
- 4. aksci.com [aksci.com]
- 5. Mammalian Cell Culture Basics Support—Troubleshooting | Thermo Fisher Scientific - US [thermofisher.com]
- 6. chemimpex.com [chemimpex.com]
- 7. chemimpex.com [chemimpex.com]
- 8. 2-Amino-1-(2-(5-methylfuran-2-yl)pyrrolidin-1-yl)ethan-1-one-毕得医药 [bidepharm.com]
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[\[https://www.benchchem.com/product/b11806721/docs#technical-support-center-solubilization-handling-of-cas-1355234-20-6-1-2\]](https://www.benchchem.com/product/b11806721/docs#technical-support-center-solubilization-handling-of-cas-1355234-20-6-1-2)

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